

3-Oxabicyclo[3.1.0]hexan-6-amine: Structural Profile and Synthetic Utility

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Compound of Interest

Compound Name: 3-Oxabicyclo[3.1.0]hexan-6-amine

CAS No.: 724701-02-4

Cat. No.: B3029612

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Technical Monograph | Version 1.0

Executive Summary

3-Oxabicyclo[3.1.0]hexan-6-amine (CAS: 693248-55-4 for HCl salt) is a conformationally restricted bicyclic amine used as a high-value building block in medicinal chemistry. It serves as a bioisostere for morpholine, piperidine, and cyclohexylamine moieties. By fusing a cyclopropane ring to a tetrahydrofuran core, this scaffold introduces significant ring strain (~27 kcal/mol) and locks the amine vector, reducing the entropic penalty upon binding to biological targets.

Key features include:

- **Reduced Basicity:** The inductive effect of the ether oxygen and the increased s-character of the cyclopropyl carbon lower the pKa relative to aliphatic amines, improving oral bioavailability and blood-brain barrier (BBB) permeability.
- **Metabolic Stability:** The bicyclic cage protects the 3- and 4-positions from oxidative metabolism (e.g., P450-mediated hydroxylation) common in piperidines.

- **Stereochemical Rigidity:** The molecule exists predominantly in a "boat-like" conformation, allowing precise vector positioning of substituents.

Structural & Physicochemical Analysis

Conformational Landscape

Unlike flexible monocyclic amines, the 3-oxabicyclo[3.1.0]hexane system adopts a rigid boat conformation. The five-membered ether ring puckers to accommodate the strain of the fused cyclopropane.

- **Exo vs. Endo:** The 6-amino group can exist in an exo (pointing away from the ether ring) or endo (pointing toward the ether ring) orientation. The exo-isomer is thermodynamically favored and is the standard commercial building block due to the stereoselectivity of the precursor synthesis (cyclopropanation).
- **Puckering:** The oxygen atom at position 3 relieves some transannular strain compared to the carbocyclic analog (bicyclo[3.1.0]hexane), but the system remains highly rigid.

Physicochemical Properties Table

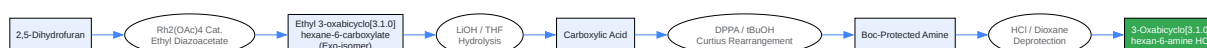
Property	Value / Description	Notes
Molecular Formula	C ₅ H ₉ NO	Free base
Molecular Weight	99.13 g/mol	135.59 g/mol (HCl salt)
CAS Number	693248-55-4	Hydrochloride salt
Topological Polar Surface Area (TPSA)	35.25 Å ²	9.2 (Ether) + 26.0 (Amine)
LogP (Calculated)	-0.7 to -0.2	Highly hydrophilic
pKa (Estimated)	8.2 – 8.6	Lower than cyclohexylamine (10.[1]6) due to -I effect of Oxygen
H-Bond Donors/Acceptors	1 Donor / 2 Acceptors	Amine (D/A), Ether (A)
Stereochemistry	(1R, 5S, 6R) / (1S, 5R, 6S)	Usually supplied as trans (exo) racemate or enantiopure

Synthetic Methodology

The synthesis of **3-oxabicyclo[3.1.0]hexan-6-amine** is a sequential process involving carbene addition followed by functional group rearrangement.

Retrosynthetic Analysis

The most robust route disconnects the amine to a carboxylic acid, which traces back to 2,5-dihydrofuran and ethyl diazoacetate.



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Figure 1: Synthetic pathway from 2,5-dihydrofuran to the target amine via Curtius rearrangement.

Detailed Experimental Protocol

Step 1: Cyclopropanation (Synthesis of Ethyl Ester)

- Reagents: 2,5-Dihydrofuran (1.0 eq), Ethyl diazoacetate (1.2 eq), Rhodium(II) acetate dimer (0.5 mol%).
- Procedure: To a solution of 2,5-dihydrofuran in DCM at 0°C, add the catalyst. Slowly add ethyl diazoacetate via syringe pump over 4 hours to minimize dimerization. Stir at room temperature for 12 hours.
- Workup: Filter through a celite pad to remove Rh catalyst. Concentrate in vacuo.
- Purification: Silica gel chromatography (Hexanes/EtOAc 9:1) yields the exo-ester (major) and endo-ester (minor). Isolate the exo-isomer.

Step 2: Curtius Rearrangement (Acid to Amine)

- Hydrolysis: Treat the ester with LiOH (2.0 eq) in THF/H₂O (1:1) at RT for 4 hours. Acidify to pH 3 and extract with EtOAc to obtain the carboxylic acid.
- Rearrangement: Dissolve the acid (1.0 eq) in dry t-Butanol (solvent/reactant). Add Triethylamine (1.5 eq) and Diphenylphosphoryl azide (DPPA, 1.1 eq).
- Reaction: Heat to reflux (85°C) for 16 hours. The intermediate isocyanate is trapped in situ by t-Butanol to form the Boc-protected amine.
- Deprotection: Dissolve the Boc-amine in 4M HCl in Dioxane. Stir at RT for 2 hours. Precipitate the product with diethyl ether.
- Yield: White solid (HCl salt).

Medicinal Chemistry Applications

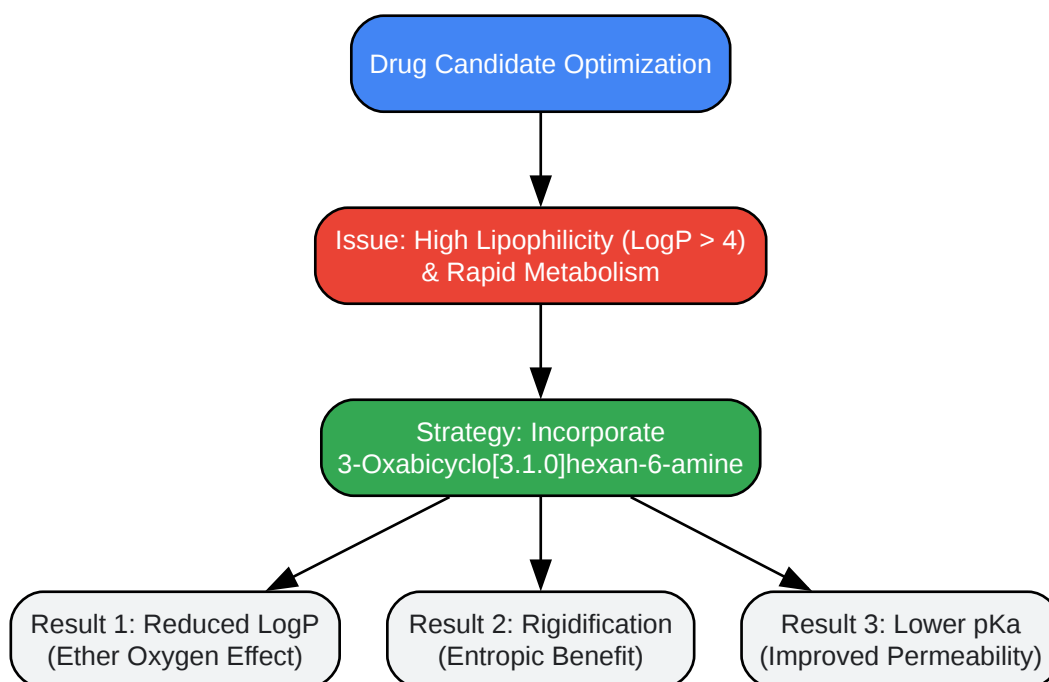
Bioisosteric Replacement Strategy

Researchers utilize **3-oxabicyclo[3.1.0]hexan-6-amine** to replace:

- Cyclohexylamine: To lower LogP and introduce polarity without adding a hydrogen bond donor.
- Piperidine/Morpholine: To rigidify the structure. The vectors of the 6-amine are fixed relative to the ether oxygen, unlike the flipping chair conformations of piperidine.

Impact on DMPK Parameters

- Metabolic Blockade: The bridgehead carbons (C1/C5) are quaternary-like in their connectivity (tertiary carbons but sterically shielded), reducing susceptibility to oxidative metabolism.
- Permeability: The lower pKa (approx 8.4) compared to standard secondary amines ensures a higher fraction of the neutral species exists at physiological pH (7.4), facilitating passive diffusion across membranes.



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Figure 2: Strategic rationale for scaffold selection in lead optimization.

Safety and Handling

- Hazard Identification: The HCl salt is an irritant (H315, H319, H335). Avoid inhalation of dust.
- Stability: Hygroscopic. Store under inert atmosphere (Argon/Nitrogen) at room temperature.
- Reactivity: The cyclopropane ring is stable under standard acidic/basic conditions but may open under harsh hydrogenation conditions (e.g., high pressure H₂/Pd-C) or strong Lewis acids.

References

- Synthesis of 3-Oxabicyclo[3.1.
 - Title: "Ethyl trans-3-oxabicyclo[3.1.0]hexane-6-carboxylate"[2]
 - Source: PubChem Compound Summary
 - URL:[[Link](#)]

- Conformational Analysis of Bicyclo[3.1.0]
 - Title: "Conformational and Electron Density Analysis of Bicyclo[3.1.0]hexanes"
 - Source: ResearchG
 - URL:[[Link](#)]
- Medicinal Chemistry of Azabicyclo[3.1.0]hexane (Analogous Scaffold)
 - Title: "Discovery of conformationally rigid 3-azabicyclo[3.1.0]hexane-derived dipeptidyl peptidase-IV inhibitors"
 - Source: Bioorganic & Medicinal Chemistry Letters[3]
 - URL:[[Link](#)]
- Commercial Precursor Availability
 - Title: "Ethyl 3-oxabicyclo[3.1.0]
 - Source: Sigma-Aldrich[4]

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- 2. chemscene.com [chemscene.com]
- 3. Discovery of conformationally rigid 3-azabicyclo[3.1.0]hexane-derived dipeptidyl peptidase-IV inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. 3-oxabicyclo[3.1.0]hexan-6-amine hydrochloride | 693248-55-4 [sigmaaldrich.com]
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